

Essential Safety and Disposal Procedures for R121919

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Compound of Interest

Compound Name: R121919

Cat. No.: B1676987

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This document provides crucial safety and logistical information for the proper handling and disposal of **R121919**, a potent and selective CRF1 receptor antagonist. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key properties of **R121919** is provided in the table below for easy reference.

Property	Value	Reference
Synonyms	NBI30775	[1]
Molecular Formula	C ₂₂ H ₃₂ N ₆	[1][2]
Molecular Weight	380.53 g/mol	[1][2]
Appearance	Solid, White to off-white powder	[2]
Purity	≥98% (HPLC)	
CAS Number	195055-03-9	[1][2]

Safety and Handling Precautions

According to the Safety Data Sheet (SDS), **R121919** is not classified as a hazardous substance or mixture.^[1] However, standard laboratory safety protocols should always be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **R121919**.
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust or aerosols.^[1]
- Contact: Avoid contact with eyes and skin.^[1] In case of contact, follow the first aid measures outlined below.

First Aid Measures

Immediate first aid measures are critical in the event of accidental exposure.

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.	^[1]
Skin Contact	Rinse skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.	^[1]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen or provide artificial respiration. Seek medical attention.	^[1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.	^[1]

Proper Disposal Procedures

While **R121919** is not classified as hazardous, it is imperative to follow proper disposal procedures to ensure environmental safety and regulatory compliance. Unused **R121919** and its empty containers must be disposed of as chemical waste.

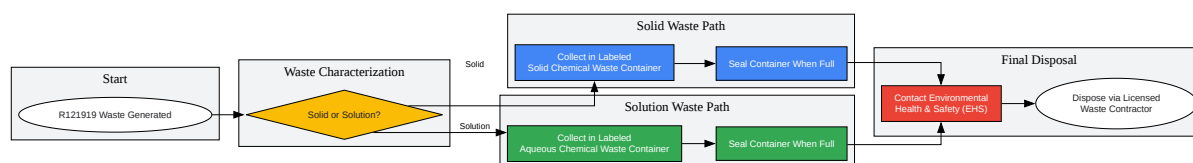
Step-by-Step Disposal Protocol:

- Waste Characterization: Although not federally listed as hazardous, consult local regulations to confirm classification, as state and local definitions of hazardous waste may vary.[\[3\]](#)[\[4\]](#)
- Solid Waste:
 - Collect waste **R121919** powder in a designated, clearly labeled, and sealed container for chemical waste.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Solutions:
 - Aqueous solutions of **R121919** should be collected in a designated, sealed, and clearly labeled container for aqueous chemical waste.
 - Do not dispose of solutions down the drain.
- Contaminated Materials:
 - Dispose of any materials contaminated with **R121919**, such as gloves, weighing papers, and pipette tips, as chemical waste.
 - Place these materials in a designated, sealed, and clearly labeled container.
- Empty Containers:
 - Triple rinse empty containers with a suitable solvent (e.g., ethanol).
 - Collect the rinsate as chemical waste.

- Deface the label on the empty container before disposal in the appropriate solid waste stream, in accordance with institutional guidelines.[5]
- Waste Pickup: Arrange for the disposal of all **R121919** waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **R121919**.



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Caption: Logical workflow for the proper disposal of **R121919** waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 4. [dtsc.ca.gov](https://www.dtsc.ca.gov) [[dtsc.ca.gov](https://www.dtsc.ca.gov)]
- 5. [nems.nih.gov](https://www.nems.nih.gov) [[nems.nih.gov](https://www.nems.nih.gov)]
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